

Personal protective equipment for handling 3,4-Dihydro-2H-pyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dihydro-2H-pyran

Cat. No.: B033191

[Get Quote](#)

Essential Safety and Handling Guide for 3,4-Dihydro-2H-pyran

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, operational, and disposal information for the handling of **3,4-Dihydro-2H-pyran** (DHP) in a laboratory setting. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure research environment.

1. Personal Protective Equipment (PPE)

The appropriate selection and consistent use of PPE are the first lines of defense against chemical exposure. The following table summarizes the recommended PPE for handling **3,4-Dihydro-2H-pyran**.

Protection Type	Required Equipment	Specifications and Remarks
Eye and Face Protection	Chemical safety goggles or a face shield	Must be worn at all times when handling DHP. Standard safety glasses are not sufficient.[1][2]
Skin Protection	Chemical-resistant gloves	While specific breakthrough times for DHP are not readily available, butyl rubber or nitrile gloves are generally recommended for handling ethers.[2] It is crucial to inspect gloves for any signs of degradation or contamination before and after use. Contaminated gloves should be removed and disposed of immediately.
Lab coat or chemical-resistant apron	A flame-retardant lab coat is recommended due to the highly flammable nature of DHP.	
Respiratory Protection	Use in a well-ventilated area or fume hood	Respiratory protection, such as an organic vapor respirator, should be used if ventilation is inadequate or if there is a risk of inhalation.[1][3]

2. Safe Handling and Operational Plan

3,4-Dihydro-2H-pyran is a highly flammable liquid and can form explosive peroxides upon storage, especially when exposed to air.[2] A systematic approach to its handling is crucial for safety.

2.1. Engineering Controls

- Ventilation: All work with DHP must be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#)
- Ignition Sources: DHP is highly flammable. All potential ignition sources, such as open flames, hot plates, and spark-producing equipment, must be eliminated from the work area. [\[1\]](#)[\[3\]](#) Use non-sparking tools for transfers.[\[2\]](#)[\[4\]](#)
- Static Discharge: Ground and bond containers when transferring the liquid to prevent static electricity buildup.[\[4\]](#)
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[2\]](#)

2.2. Procedural Steps for Handling

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the work area of any unnecessary items and potential ignition sources.
- Dispensing: Carefully dispense the required amount of DHP in a fume hood. Keep the container tightly closed when not in use.
- During Use: Avoid contact with skin and eyes.[\[2\]](#) Do not breathe vapors.[\[1\]](#)
- After Handling: Wash hands thoroughly with soap and water after handling DHP, even if gloves were worn.[\[1\]](#)

3. Disposal Plan

Proper disposal of **3,4-Dihydro-2H-pyran** and its contaminated materials is critical to prevent environmental contamination and ensure safety.

- Waste Collection: Collect waste DHP and any materials used for spill cleanup in a designated, properly labeled, and sealed container.
- Waste Segregation: Do not mix DHP waste with other incompatible waste streams.
- Disposal Method: Dispose of chemical waste through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

Burning in a chemical incinerator equipped with an afterburner and scrubber is a suitable disposal method.[\[3\]](#)

4. Quantitative Data

The following table summarizes key quantitative data for **3,4-Dihydro-2H-pyran**.

Property	Value	Source
CAS Number	110-87-2	[3]
Molecular Formula	C ₅ H ₈ O	[3]
Molecular Weight	84.12 g/mol	[3]
Boiling Point	86 °C (187 °F)	[3]
Melting Point	-70 °C (-94 °F)	[3]
Flash Point	-15 °C (4 °F)	[5]
Density	0.922 g/mL	[3]
Occupational Exposure Limits	Not established by OSHA, NIOSH, or ACGIH	

5. Experimental Protocol: Protection of an Alcohol using **3,4-Dihydro-2H-pyran**

This protocol details a common application of DHP in organic synthesis: the protection of an alcohol as a tetrahydropyranyl (THP) ether.[\[6\]](#)[\[7\]](#)

5.1. Materials

- Alcohol (1 equivalent)
- **3,4-Dihydro-2H-pyran** (1.5 equivalents)
- Pyridinium p-toluenesulfonate (PPTS) (0.05 equivalents)
- Dichloromethane (CH₂Cl₂)

- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, and stir bar
- Separatory funnel
- Rotary evaporator

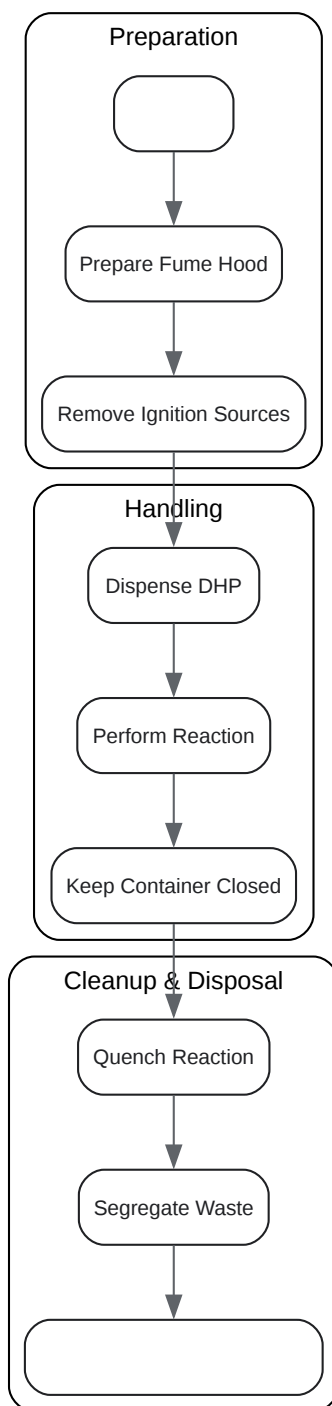
5.2. Methodology

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve the alcohol (1 equivalent) in dichloromethane.
- **Addition of Reagents:** To the stirred solution, add **3,4-Dihydro-2H-pyran** (1.5 equivalents) followed by a catalytic amount of pyridinium p-toluenesulfonate (PPTS) (0.05 equivalents).
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting alcohol is consumed.
- **Workup:**
 - Quench the reaction by adding saturated aqueous sodium bicarbonate solution to neutralize the acidic catalyst.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3x).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Isolation:** Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude THP-protected alcohol.

- Purification: If necessary, purify the crude product by column chromatography on silica gel.

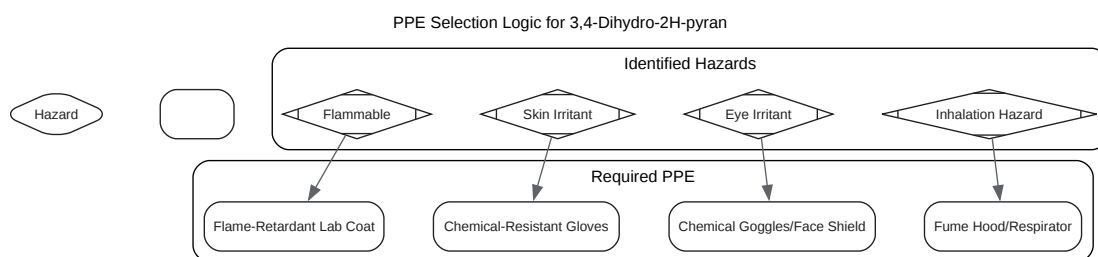
6. Visualizations

Safe Handling Workflow for 3,4-Dihydro-2H-pyran



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3,4-Dihydro-2H-pyran**.



[Click to download full resolution via product page](#)

Caption: Logic for PPE selection based on the hazards of DHP.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. benchchem.com [benchchem.com]
- 3. Dihydropyran (DHP) [commonorganicchemistry.com]
- 4. Tetrahydropyranyl Ethers [organic-chemistry.org]

- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. total-synthesis.com [total-synthesis.com]
- 7. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3,4-Dihydro-2H-pyran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033191#personal-protective-equipment-for-handling-3-4-dihydro-2h-pyran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com